

# Safe Disposal of 1-Chloro-2-fluorobenzene: A Comprehensive Guide

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## Compound of Interest

Compound Name: 1-Chloro-2-fluorobenzene

Cat. No.: B165100

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For researchers, scientists, and drug development professionals, the responsible management of chemical waste is paramount for ensuring laboratory safety and environmental protection. This guide provides detailed, step-by-step procedures for the proper disposal of **1-chloro-2-fluorobenzene**, a halogenated organic compound. Adherence to these protocols is crucial for mitigating risks to personnel and the environment.

## Immediate Safety and Handling Precautions

Before beginning any disposal procedures, it is imperative to be familiar with the hazards associated with **1-chloro-2-fluorobenzene**. This compound is a flammable liquid and vapor that can cause skin and eye irritation and is harmful if inhaled.<sup>[1][2]</sup> Always handle this chemical in a well-ventilated area or under a chemical fume hood while wearing appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.<sup>[3][4]</sup>

In the event of a spill, absorb the material with an inert, non-combustible absorbent such as sand or earth.<sup>[4][5]</sup> Collect the absorbed material and any contaminated soil into a designated, sealable container for hazardous waste disposal.<sup>[5][6]</sup> Do not allow the chemical to enter drains or waterways.<sup>[5][7]</sup>

## Quantitative Data Summary

For quick reference, the following table summarizes key safety and physical property data for **1-chloro-2-fluorobenzene**.

Property	Value
Chemical Formula	C <sub>6</sub> H <sub>4</sub> ClF
Molecular Weight	130.55 g/mol [2]
Appearance	Colorless liquid[1]
Boiling Point	137-138 °C
Melting Point	-43 to -42 °C
Flash Point	31 °C (87.8 °F) - closed cup
Density	1.244 g/mL at 25 °C
Vapor Pressure	8.19 mmHg[1][2]
Hazard Classifications	Flammable Liquid (Category 3), Skin Irritant (Category 2), Eye Irritant (Category 2)[2]

## Step-by-Step Disposal Protocol

The disposal of **1-chloro-2-fluorobenzene** must be managed as hazardous waste in strict accordance with all applicable federal, state, and local regulations. The preferred method for the disposal of chlorinated benzenes is high-temperature incineration in a licensed hazardous waste incinerator.[5][8]

### 1. Waste Identification and Segregation:

- **1-Chloro-2-fluorobenzene** is a halogenated organic compound.[6][8][9]
- It must be collected in a dedicated, properly labeled hazardous waste container.[6][8]
- The container should be clearly marked as "Halogenated Organic Waste" and list **1-chloro-2-fluorobenzene** as a component.[8]
- Crucially, do not mix this waste with non-halogenated organic wastes, aqueous wastes (acids and bases), or other incompatible materials such as strong oxidizing agents.[3][8][10][11] Mixing can lead to dangerous reactions and complicates the disposal process.

## 2. Containerization:

- Use a chemically compatible container, such as a polyethylene carboy, that can be securely sealed.[3][10] The use of metal safety cans is not recommended as halogenated solvents can produce acids that corrode metal.[3]
- Ensure the container is in good condition, free from leaks or damage.
- Keep the container tightly closed when not in use to prevent the release of flammable and toxic vapors.[3][10]
- Fill the container to no more than 90% of its capacity to allow for vapor expansion.[10]

## 3. Storage:

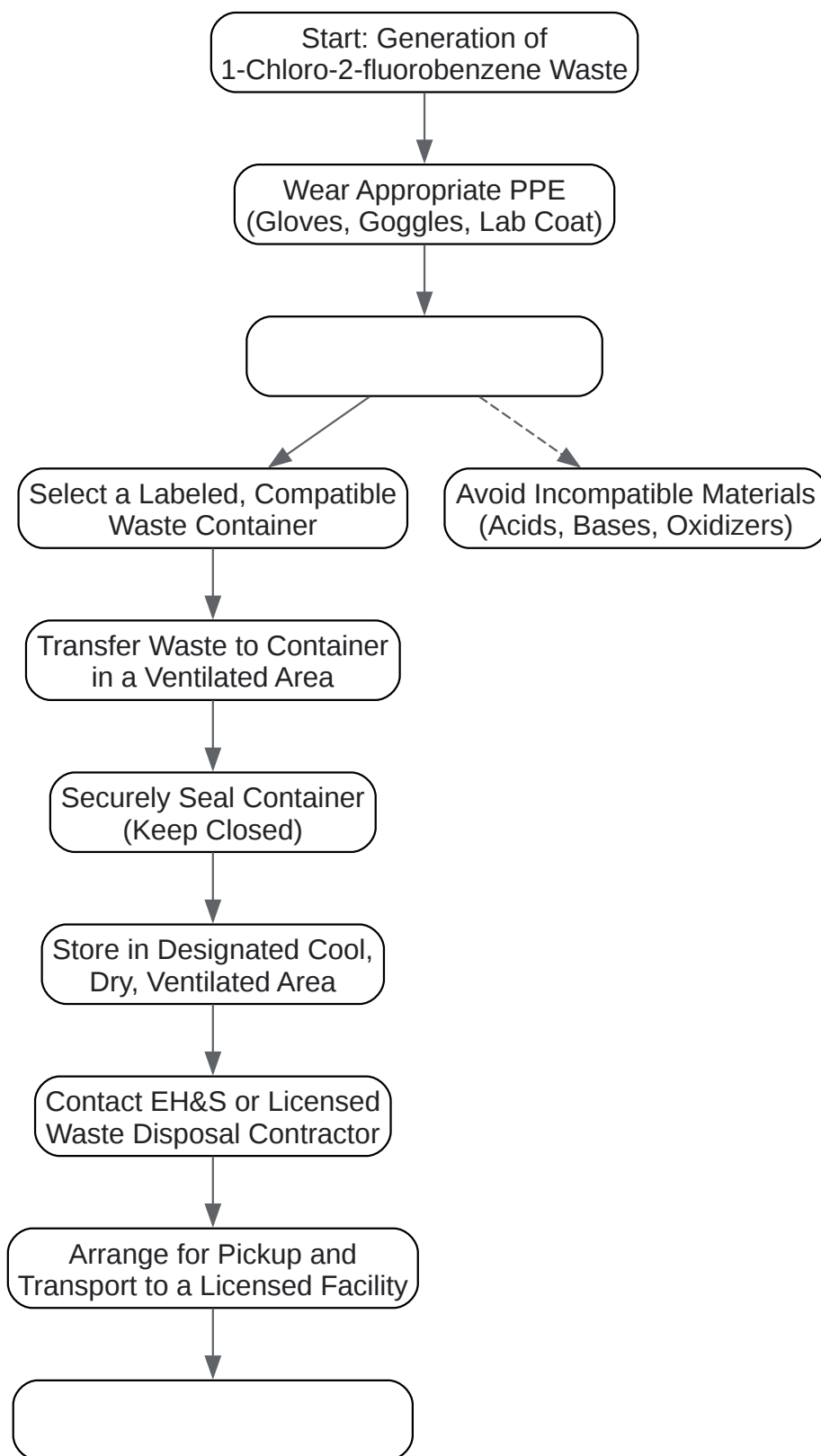
- Store the sealed waste container in a designated and secure satellite accumulation area, such as a flammable storage cabinet or a storage cabinet under a fume hood.[3][6]
- The storage area should be cool, dry, and well-ventilated, away from sources of ignition like heat, sparks, or open flames.[3][12]
- Ensure the hazardous waste label is clearly visible.[6]

## 4. Arranging for Disposal:

- Contact your institution's Environmental Health and Safety (EH&S) department or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.[6]
- Provide the waste disposal service with a complete and accurate description of the waste, including its chemical composition and any known hazards.
- The disposal of halogenated organic wastes is typically achieved through high-temperature incineration at a regulated hazardous waste facility.[5][8] Commercial incinerators for such compounds generally operate at temperatures around 1600°F (approximately 870°C) to ensure complete destruction.[13]

# Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **1-chloro-2-fluorobenzene**.



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Caption: Workflow for the safe disposal of **1-chloro-2-fluorobenzene**.

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